

Application Notes and Protocols: Biotinylated Phoslactomycin A for Target Identification Studies

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Compound of Interest

Compound Name: *Phoslactomycin A*

Cat. No.: *B15560325*

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Introduction

Phoslactomycin A (PLMA) is a natural product known for its potent inhibitory activity against Protein Phosphatase 2A (PP2A), a key serine/threonine phosphatase involved in numerous cellular processes.[1][2][3] Understanding the direct molecular targets of bioactive compounds like PLMA is crucial for elucidating their mechanism of action and for the development of novel therapeutics. Biotinylated **Phoslactomycin A** is a powerful chemical probe designed for the identification and characterization of its binding partners in a complex biological system. This document provides detailed application notes and experimental protocols for the use of Biotinylated **Phoslactomycin A** in target identification studies.

Principle of the Method

The strategy relies on the high-affinity interaction between biotin and streptavidin.

Phoslactomycin A is chemically modified with a biotin tag, creating a "bait" molecule. This biotinylated probe is incubated with a biological sample (e.g., cell lysate) to allow it to bind to its protein targets. The resulting protein-probe complexes are then captured using streptavidin-conjugated beads. After stringent washing steps to remove non-specific binders, the enriched proteins are eluted and identified using mass spectrometry.[4]

Target Identification of Phoslactomycin A

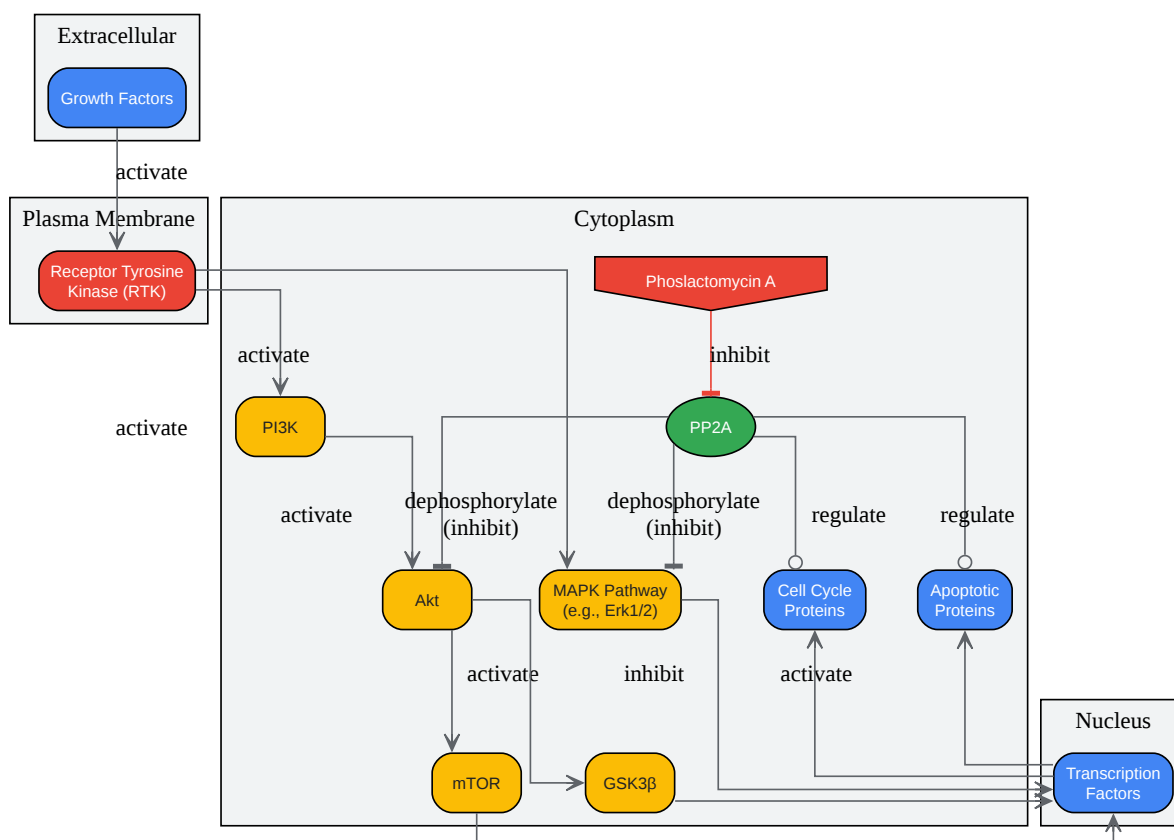
Studies have demonstrated that Biotinylated **Phoslactomycin A** directly binds to the catalytic subunit of Protein Phosphatase 2A (PP2A).[\[1\]](#)[\[2\]](#) The specific binding site has been identified as the Cysteine-269 (Cys-269) residue of the PP2A catalytic subunit (PP2Ac).[\[1\]](#)[\[2\]](#) This interaction is crucial for the potent inhibitory activity of PLMA on PP2A.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: Summary of Biotinylated **Phoslactomycin A** Target Identification

| Probe | Identified Target | Binding Site | Significance | Reference |
|-------------------------------|--|--------------|---|---|
| Biotinylated Phoslactomycin A | Protein Phosphatase 2A catalytic subunit (PP2Ac) | Cysteine-269 | Direct target responsible for inhibitory activity | [1] [2] |

Signaling Pathway

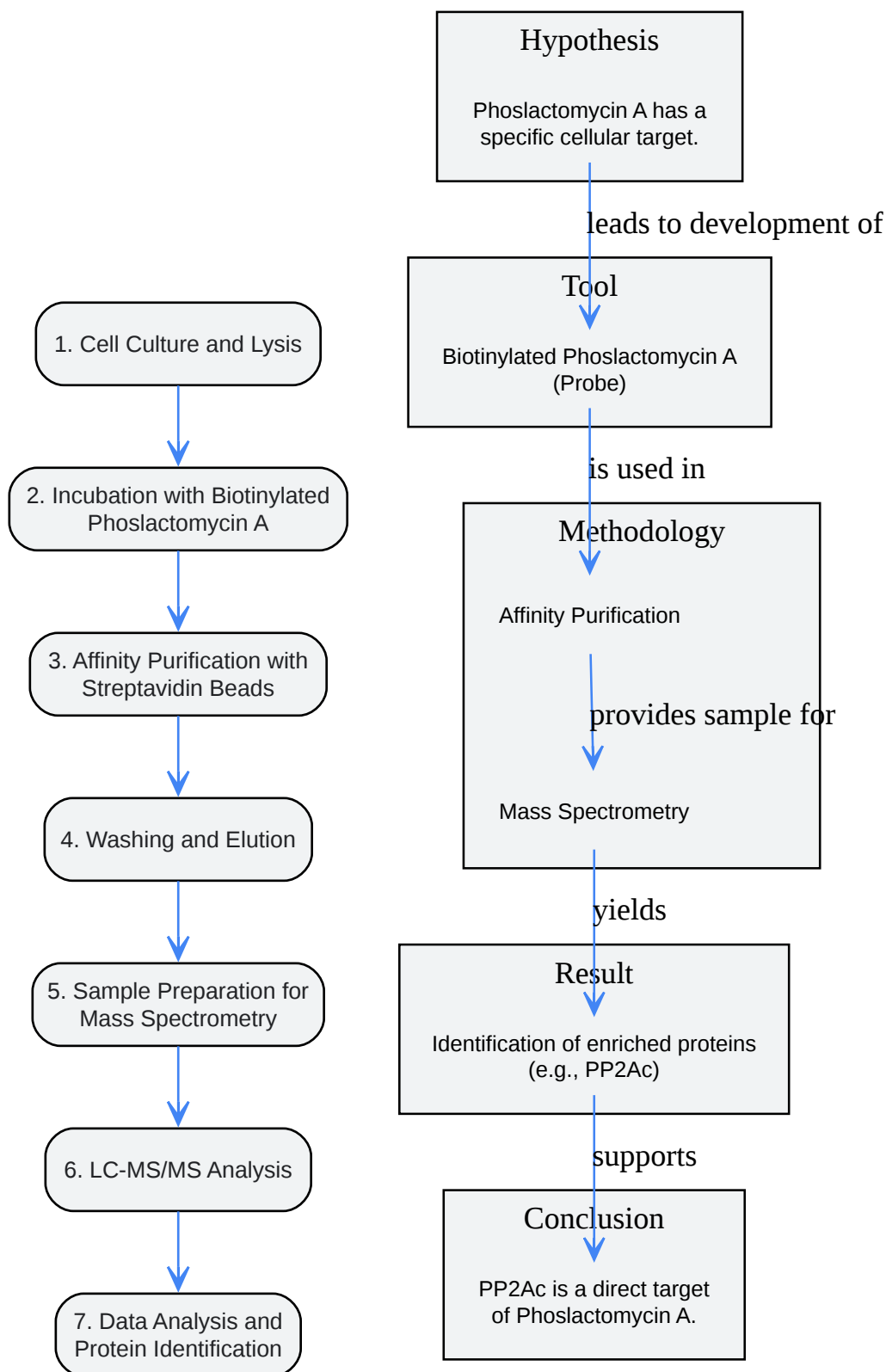


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Caption: Simplified PP2A signaling pathway and the inhibitory action of **Phoslactomycin A**.

Experimental Protocols

Experimental Workflow



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References

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